

LC-MS/MS method for quantification of ivabradine in plasma

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Compound of Interest

Compound Name: *Ivabradine oxalate*

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An Application Note and Protocol for the Quantification of Ivabradine in Plasma using LC-MS/MS

This document provides a comprehensive guide for the quantitative analysis of ivabradine in plasma samples using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). It is intended for researchers, scientists, and professionals involved in drug development and pharmacokinetic studies.

Introduction

Ivabradine is a heart rate-lowering medication used for the symptomatic treatment of stable angina pectoris and chronic heart failure. It acts by selectively inhibiting the If current in the sinoatrial node, which is a key determinant of heart rate. Accurate quantification of ivabradine in plasma is crucial for pharmacokinetic studies, bioequivalence assessments, and therapeutic drug monitoring to ensure safety and efficacy. LC-MS/MS offers high sensitivity and selectivity, making it the preferred method for bioanalysis of ivabradine.

Principle of the Method

The method involves the extraction of ivabradine and an internal standard (IS) from a plasma matrix, followed by chromatographic separation on a reverse-phase HPLC column. The separated analytes are then ionized, typically using an electrospray ionization (ESI) source, and detected by a triple quadrupole mass spectrometer. Quantification is achieved by Multiple Reaction Monitoring (MRM), which measures specific precursor-to-product ion transitions for

both ivabradine and the internal standard, ensuring high selectivity and minimizing matrix interference.

Experimental Protocols

This section details the procedures for sample preparation and analysis. While several methods exist, a common and straightforward protocol using protein precipitation is described below. Variations in methodologies are summarized in the subsequent tables.

Materials and Reagents

- Ivabradine reference standard
- Internal Standard (e.g., Ivabradine-d6, Diazepam, or other suitable analogue)[1]
- HPLC-grade Methanol
- HPLC-grade Acetonitrile[2]
- Ammonium Acetate[2]
- Formic Acid or Orthophosphoric Acid[1][3]
- Ultrapure water
- Control human plasma (with anticoagulant like K2 EDTA)

Preparation of Stock and Working Solutions

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve ivabradine and the Internal Standard in methanol to prepare individual stock solutions.
- Working Standard Solutions: Serially dilute the primary stock solutions with a methanol/water (50:50, v/v) mixture to prepare working solutions for calibration curve standards and quality control (QC) samples.
- Internal Standard Spiking Solution: Dilute the IS stock solution to a final concentration (e.g., 30 ng/mL) in methanol.[4]

Sample Preparation: Protein Precipitation (PPT)

- Pipette 100 μ L of plasma sample (calibrator, QC, or unknown) into a 1.5 mL microcentrifuge tube.
- Add 200 μ L of the internal standard spiking solution (e.g., 30 ng/mL in acetonitrile or methanol).[2][4]
- Vortex the mixture for 1 minute to ensure thorough mixing and protein precipitation.[4]
- Centrifuge the tubes at high speed (e.g., 15,000 x g or 4000 rpm) for 10 minutes to pellet the precipitated proteins.[3][4]
- Carefully transfer the supernatant to an HPLC vial.
- Inject a small volume (e.g., 2-10 μ L) into the LC-MS/MS system for analysis.[4]

Note: Other extraction techniques like Solid-Phase Extraction (SPE)[5] and Liquid-Liquid Extraction (LLE)[3] have also been successfully validated and may provide cleaner extracts if matrix effects are significant.

LC-MS/MS Instrumentation and Conditions

The following are typical instrument conditions. Optimization may be required based on the specific instrumentation used.

- LC System: Agilent 1200 series or equivalent[3]
- Mass Spectrometer: Agilent 6410, API 3200, or equivalent triple quadrupole mass spectrometer[3][5]
- Ionization Source: Electrospray Ionization (ESI), Positive Mode[5][6]
- Column: C18 or C8 analytical column (e.g., Waters X-Bridge C18, 150x4.6 mm, 3.5 μ m; Agilent Eclipse XDB C8, 150x4.6 mm, 5 μ m).[1][5]
- Mobile Phase:

- A: 5 mM Ammonium Acetate with 0.2% Formic Acid in water[3]
- B: Methanol or Acetonitrile[2][3]
- Elution Mode: Isocratic (e.g., 80:20, B:A) or Gradient[3]
- Flow Rate: 0.5 - 1.0 mL/min[1][7]
- Column Temperature: 35 °C[5]
- Injection Volume: 2 - 10 µL[4]
- Total Run Time: 4.5 - 5.0 minutes[1][5]
- Scan Type: Multiple Reaction Monitoring (MRM)
- Ionization Mode: ESI Positive
- MRM Transitions:
 - Ivabradine: m/z 469.2 → 177.2[4][6]
 - N-desmethyliyabradine (Metabolite): m/z 455.2 → 262.2[4][6]
 - Internal Standard (Ivabradine-d6): m/z 644.37 → 130.41[1]
- Instrument Parameters:
 - Capillary Voltage: 3.5 kV[4]
 - Desolvation Temperature: 600 °C[4]
 - Source Temperature: 50 °C[4]
 - Note: Other parameters like cone voltage and collision energy should be optimized for the specific instrument and analyte.

Data Presentation and Method Validation Summary

The following tables summarize quantitative data from various validated LC-MS/MS methods for ivabradine, allowing for easy comparison.

Table 1: Comparison of Sample Preparation and Chromatographic Conditions

Parameter	Method 1	Method 2	Method 3	Method 4
Matrix	Human Plasma	Human Plasma	Rat Plasma	Human Plasma
Sample Volume	0.2 mL	0.5 mL	Not Specified	0.1 mL
Extraction	Protein Precipitation (Perchloric Acid) [8]	Solid-Phase Extraction (SPE) [5]	Protein Precipitation (Acetonitrile)[1]	Liquid-Liquid Extraction (LLE) [3]
LC Column	C18[8]	Agilent Eclipse XDB C8 (150x4.6 mm, 5 µm)[5]	Waters X-Bridge C18 (150x4.6 mm, 3.5 µm)[1]	Diamonsil C18 (150x4.6 mm, 5 µm)[3]
Mobile Phase	Not Specified	0.1% Formic Acid:Methanol (60:40, v/v)[5]	Acetonitrile:0.1% Orthophosphoric Acid (30:70, v/v) [1]	Methanol:5mM Ammonium Acetate + 0.2% Formic Acid (80:20, v/v)[3]
Flow Rate	Not Specified	1.0 mL/min[5]	1.0 mL/min[1]	Not Specified
Run Time	Not Specified	4.5 min[5]	5.0 min[1]	Not Specified

Table 2: Comparison of Mass Spectrometric Parameters

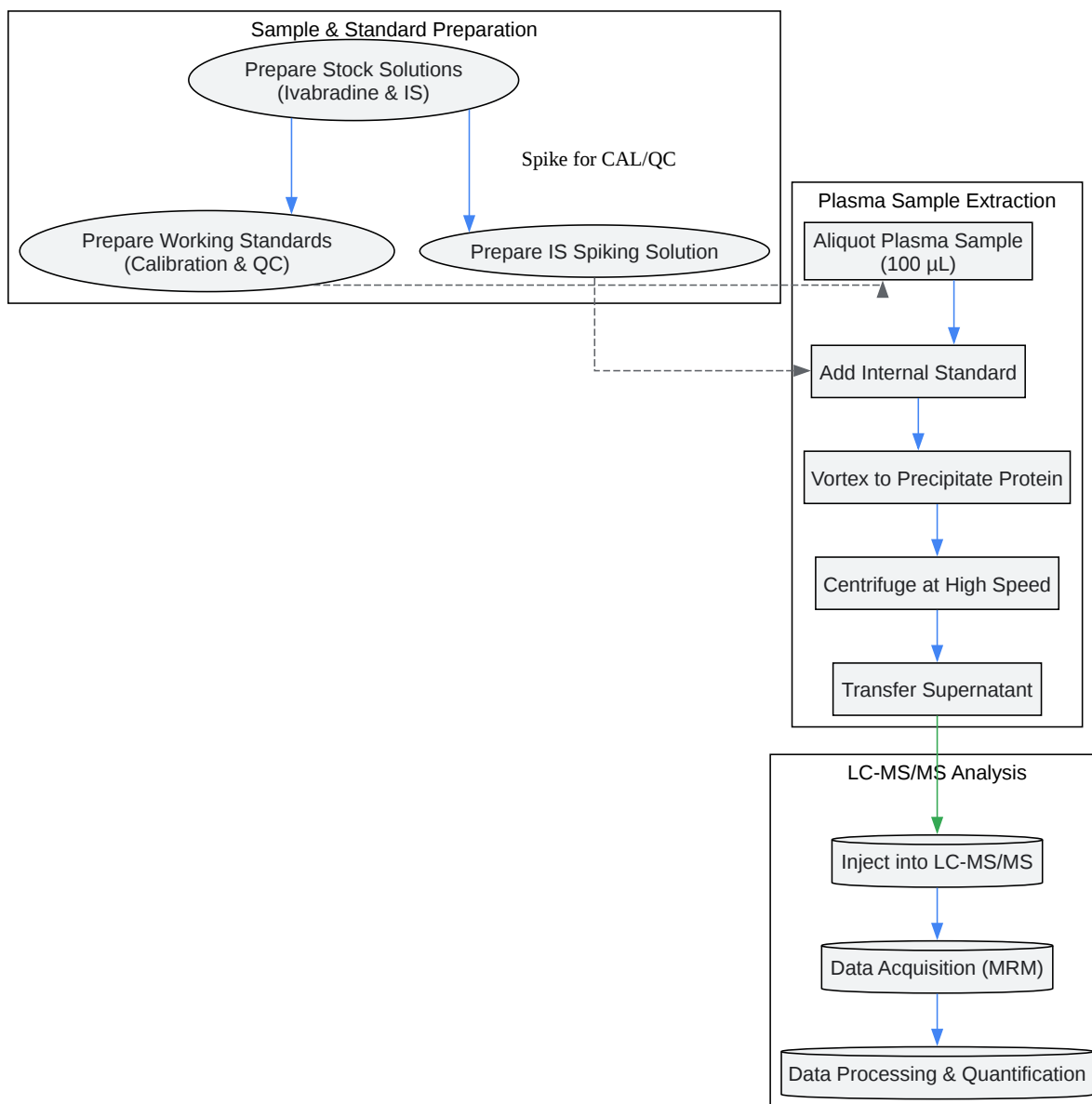
Parameter	Method 1	Method 2	Method 3	Method 4
Ionization Mode	ESI Positive[8]	ESI Positive[5]	ESI Positive[1]	ESI Positive[3]
Ivabradine Transition (m/z)	469 → 177+262[8]	469 → 177[5]	638.14 → 124.22[1]	469.2 → 177.2[6]
Metabolite Transition (m/z)	N/A	N/A	N/A	455.2 → 262.2 (N-desmethyliwabradine)[6]
Internal Standard	Not Specified	Unspecified (m/z 453 → 177)[5]	Ivabradine-d6 (m/z 644.37 → 130.41) [1]	Diazepam[3]

Table 3: Summary of Method Validation Data

Parameter	Method 1	Method 2	Method 3	Method 4
Linearity Range (ng/mL)	0.49 - 49.30[8]	0.1 - 200[5]	0.1 - 1.5[1]	0.1013 - 101.3[3]
LLOQ (ng/mL)	0.49[8]	0.1[5]	0.1[1]	0.1013[3]
Intra-day Precision (%CV)	< 9.4%[8]	1.23 - 14.17%[5]	0.048 - 12.68% [1]	< 15%[3]
Inter-day Precision (%CV)	< 9.4%[8]	5.26 - 8.96%[5]	0.1 - 2.66%[1]	< 15%[3]
Accuracy	< 14.2%[8]	Within acceptance criteria	99.71 - 100.3% [1]	Within acceptance criteria[3]

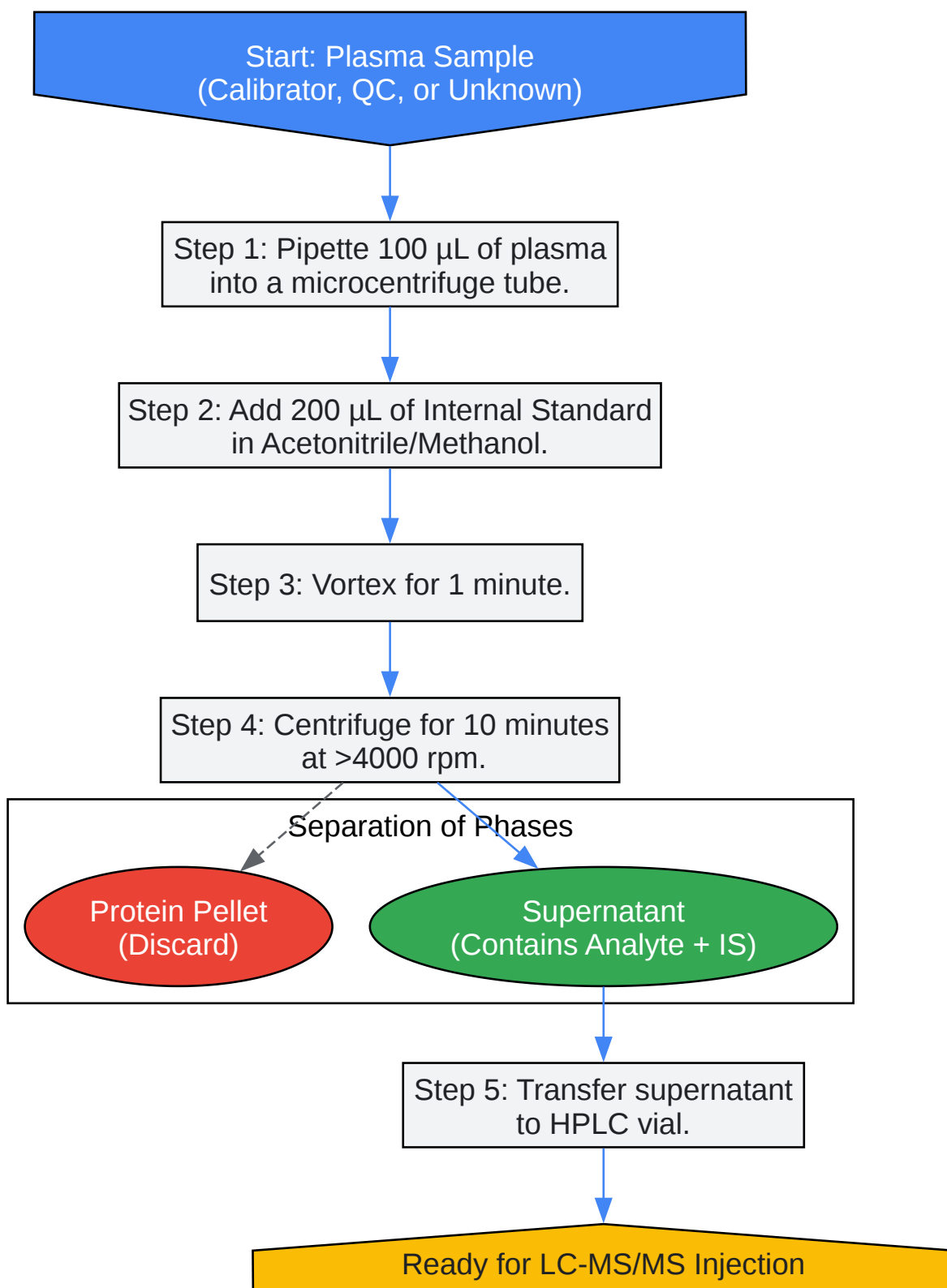
Visualized Workflows

The following diagrams illustrate the logical flow of the analytical protocol.



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Caption: Overall workflow for LC-MS/MS quantification of ivabradine.



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Caption: Detailed protocol for Protein Precipitation (PPT) sample preparation.

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